Lycopsamine N-oxide-d7 certificate of analysis

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Compound of Interest

Compound Name:	*Lycopsamine N-oxide-d7*
Cat. No.:	*B15560125*

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Technical Guide: **Lycopsamine N-oxide-d7**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Lycopsamine N-oxide-d7**, a deuterated form of Lycopsamine N-oxide. This internal standard is crucial for the accurate quantification of the parent compound in various matrices.[1] Lycopsamine N-oxide is a pyrrolizidine alkaloid of toxicological concern due to its potential hepatotoxicity.[2][3]

Physicochemical Properties

Lycopsamine N-oxide-d7 is a stable isotope-labeled version of (+)-Lycopsamine N-oxide.[4] Key properties are summarized below.

Property	Value
Molecular Formula	$C_{15}H_{18}D_7NO_6$[5]
Molecular Weight	322.41 g/mol [1][5]
CAS Number (unlabeled)	95462-15-0[2][6]

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Analytical Quantification

The primary method for the quantification of Lycopsamine N-oxide and its deuterated internal standard is Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).[7] This technique offers high sensitivity and selectivity for detecting low levels of the analyte in complex samples.[7]

Typical Method Validation Parameters

The following table outlines typical performance characteristics of a validated Ultra-Performance Liquid Chromatography-tandem mass spectrometry (UPLC-MS/MS) method for the analysis of pyrrolizidine alkaloids, including Lycopsamine N-oxide.

Parameter	Herbal Tea Matrix	Plant Material	Honey Matrix
Linearity (Range)	1.0 - 50 µg/L	Not Specified	Not Specified
Correlation Coefficient (r^2)	> 0.998[7]	> 0.994[7]	> 0.99[3]
Limit of Detection (LOD)	0.3 µg/kg[7]	~1 µg/kg[3]	0.06 - 0.25 µg/kg[3]
Limit of Quantification (LOQ)	1.0 µg/kg[7]	~3 µg/kg[3]	0.22 - 0.82 µg/kg[3]
Recovery	81.8% - 98.8%[7]	73.3% - 118.5%[7]	66.3 - 95.1%[3]
Precision (RSD)	1.98% - 7.08%[7]	2.1% - 15.4%[7]	3.2 - 8%[3]

Experimental Protocols

Sample Preparation: Solid-Phase Extraction (SPE) for Plant Material

This protocol is designed for the extraction and purification of Lycopsamine N-oxide from dried and ground plant material.[3]

- Extraction:

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- Weigh 2.0 g of the homogenized plant material into a 50 mL centrifuge tube.[3][7]
- Add 20 mL of 0.1 mol/L hydrochloric acid solution (or 0.05 M Sulfuric Acid).[3][7]
- Vortex for 1 minute and then sonicate for 30 minutes.[7]
- Centrifuge at 8000 rpm for 5 minutes.[7]
- Decant the supernatant into a clean tube.
- Repeat the extraction process on the remaining pellet and combine the supernatants.[3]

- SPE Cleanup:
  - Condition a strong cation exchange (SCX) SPE cartridge with 5 mL of methanol followed by 5 mL of water.[7]
  - Load the supernatant from the extraction step onto the cartridge.[7]
  - Wash the cartridge with 5 mL of water followed by 5 mL of methanol.[7]
  - Elute the analytes with 10 mL of 5% ammonia in methanol.[7]
- Final Preparation:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.[7]
  - Reconstitute the residue in 1.0 mL of the initial mobile phase.[7]
  - Vortex and filter through a 0.22 µm syringe filter into an autosampler vial.[7]

UPLC-MS/MS Analysis

- Chromatographic Separation: Utilize a C18 column for separation. A common mobile phase consists of a gradient elution with water and acetonitrile, both containing 0.05% formic acid and 2.5 mmol/L ammonium formate.[7] A typical flow rate is between 0.3-0.4 mL/min.[7]
- Mass Spectrometric Detection: Employ an electrospray ionization (ESI) source in positive ion mode.[7] Detection is performed using Multiple Reaction Monitoring (MRM) for high

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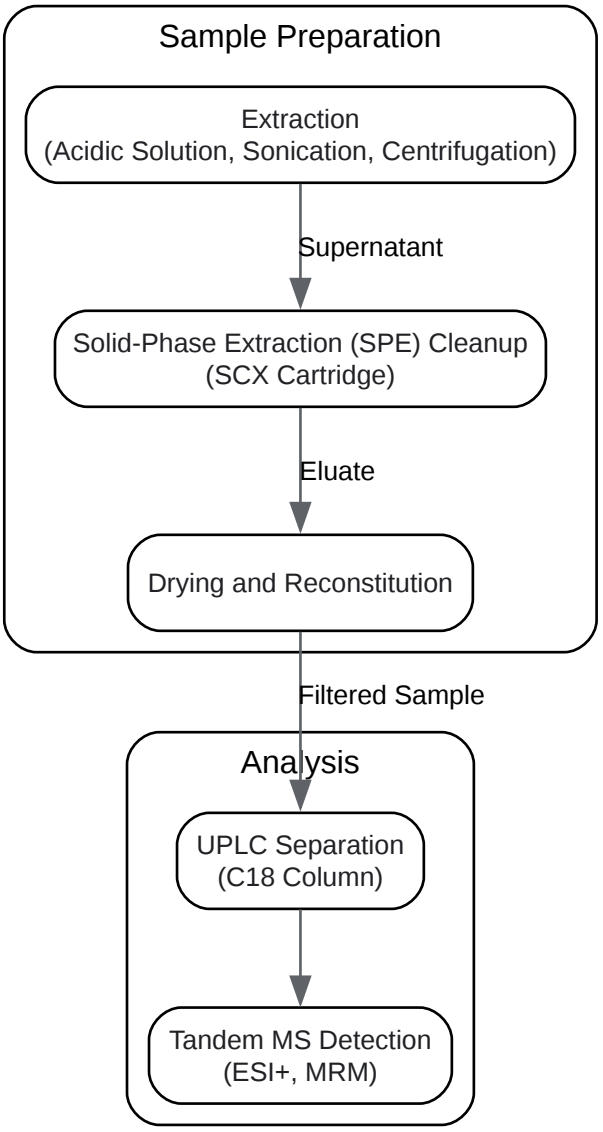
selectivity and sensitivity.[7]

Visualizations

Experimental Workflow for Lycopsamine N-oxide Quantification



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Caption: Workflow for the quantification of Lycopsamine N-oxide.

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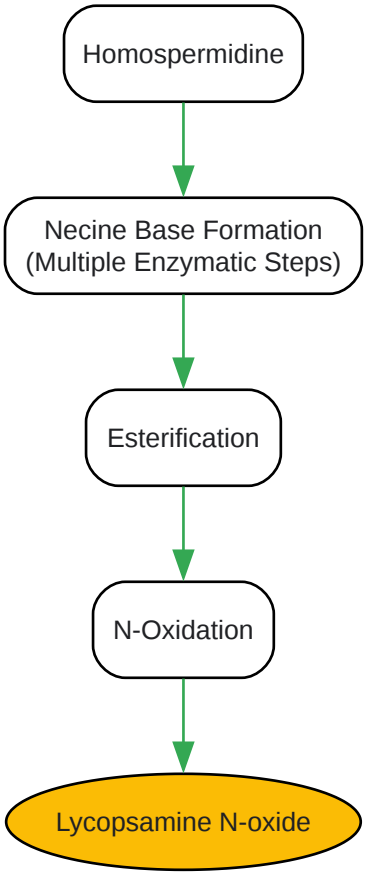
Postulated Biosynthetic Pathway of Lycopsamine N-oxide



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Caption: Simplified biosynthetic pathway of Lycopsamine N-oxide.[8]

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